

The Antioxidant Potential of 5-Methylvanillin: A Structural & Mechanistic Technical Guide

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Compound of Interest

Compound Name: *4-Hydroxy-3-methoxy-5-methylbenzaldehyde*

CAS No.: 32263-14-2

Cat. No.: B2701776

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Executive Summary

5-Methylvanillin (**4-hydroxy-3-methoxy-5-methylbenzaldehyde**) represents a structurally optimized derivative of vanillin. While vanillin is a recognized flavorant with established antioxidant activity, its efficacy is often limited by the kinetics of hydrogen atom transfer (HAT) and rapid metabolism. The introduction of a methyl group at the ortho position (C5) relative to the phenolic hydroxyl group introduces steric protection and electron-donating inductive effects (+I). These structural modifications are theoretically predicted to lower the O-H bond dissociation enthalpy (BDE) and stabilize the resulting phenoxyl radical, potentially enhancing antioxidant capacity in lipophilic matrices. This guide outlines the chemical basis for this activity, proposed mechanisms of action, and validated protocols for experimental verification.

[1]

Part 1: Chemical Profile & Structure-Activity Relationship (SAR)

Structural Comparison

The antioxidant efficacy of phenolic aldehydes depends heavily on the substitution pattern on the aromatic ring. 5-Methylvanillin serves as a bridge between Vanillin (mono-ortho-methoxy) and Syringaldehyde (di-ortho-methoxy).

| Compound | IUPAC Name | Substituents (C3, C4, C5) | Electronic Effect on OH | Predicted Lipophilicity (LogP) |
|------------------|--|--|--------------------------|--------------------------------|
| Vanillin | 4-hydroxy-3-methoxybenzaldehyde | -OCH ₃ , -OH, -H | Moderate Activation | ~1.2 |
| 5-Methylvanillin | 4-hydroxy-3-methoxy-5-methylbenzaldehyde | -OCH ₃ , -OH, -CH ₃ | Enhanced Activation (+I) | ~1.7 (Higher) |
| Syringaldehyde | 4-hydroxy-3,5-dimethoxybenzaldehyde | -OCH ₃ , -OH, -OCH ₃ | High Activation (+M) | ~0.9 |

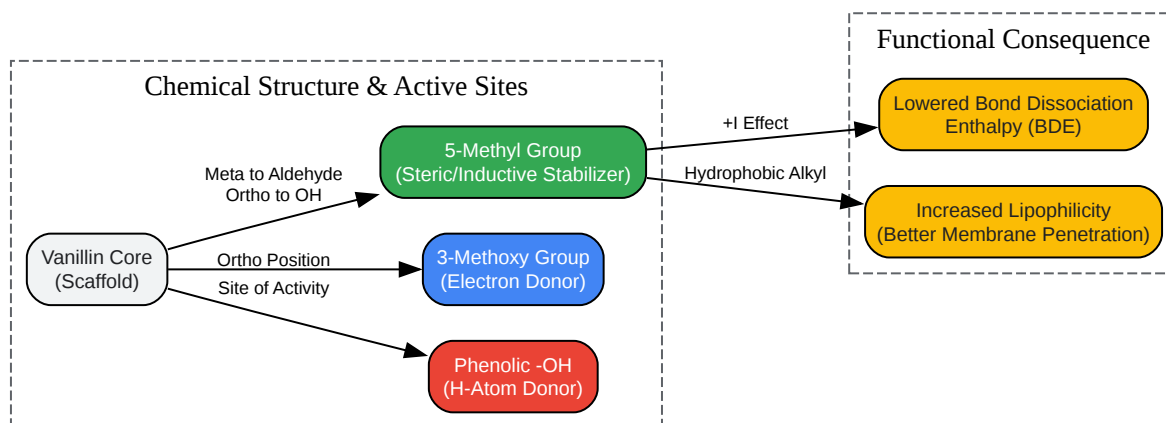
The "Ortho" Effect

The 5-methyl group in 5-methylvanillin is critical for two reasons:

- **Kinetic Stabilization:** It provides steric hindrance that protects the hydroxyl group from non-radical side reactions while allowing small radical species (like ROO•) to access the hydrogen.[2]
- **Radical Stability:** Upon hydrogen donation, the resulting unpaired electron on the oxygen is delocalized into the ring. The methyl group stabilizes this radical species through hyperconjugation, preventing rapid pro-oxidant reversal.

Visualization: Structural SAR

The following diagram illustrates the chemical structure and the active sites responsible for antioxidant activity.



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Caption: SAR analysis of 5-methylvanillin highlighting the role of the 5-methyl group in modulating bond energy and solubility.

Part 2: Mechanistic Evaluation

Primary Mechanism: Hydrogen Atom Transfer (HAT)

In non-polar solvents (mimicking lipid membranes), 5-methylvanillin acts primarily via HAT. The phenolic hydrogen is abstracted by a free radical (

), generating a stable phenoxyl radical.

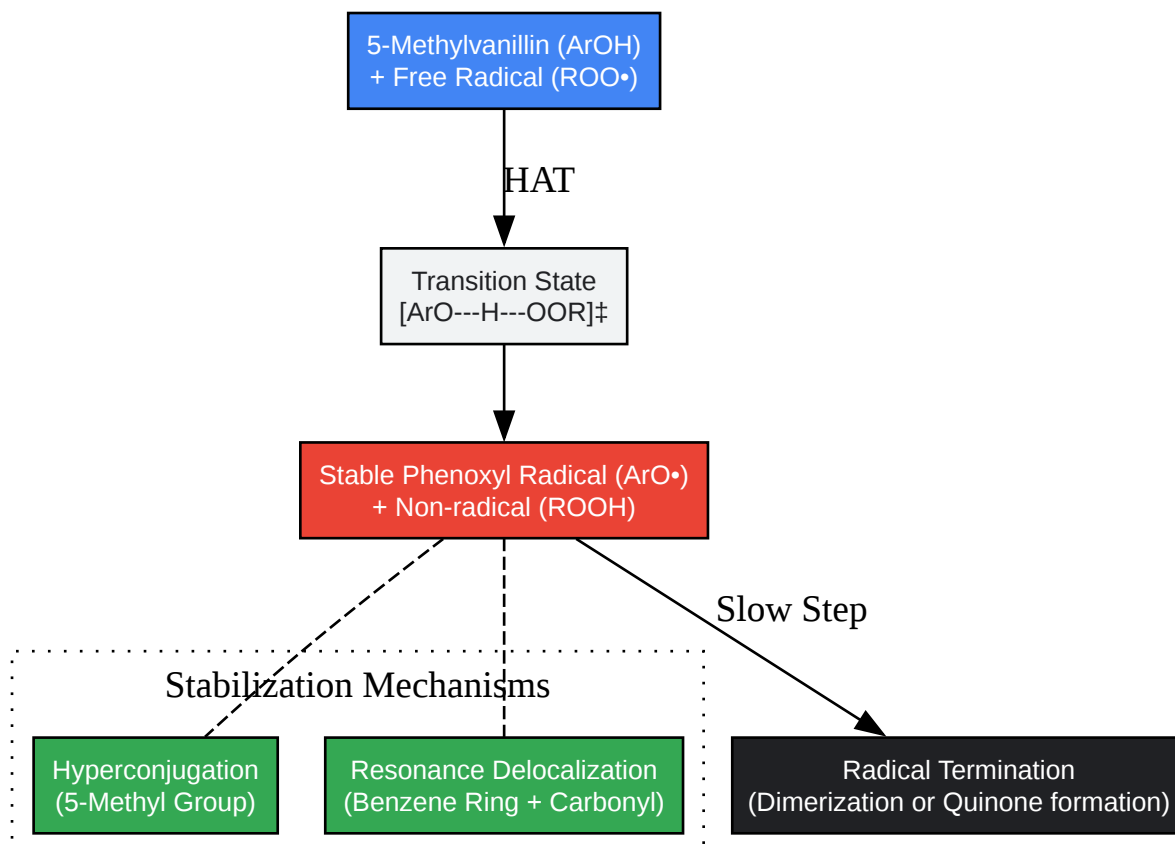
The 5-methyl group increases the rate constant (

) compared to vanillin by destabilizing the ground state O-H bond (via electron donation) and stabilizing the transition state.

Secondary Mechanism: Single Electron Transfer - Proton Transfer (SET-PT)

In polar media (like plasma), the mechanism may shift to electron transfer followed by deprotonation. The electron-rich nature of the 5-methylvanillin ring facilitates the initial ionization potential (IP).

Visualization: Radical Scavenging Pathway



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Caption: Mechanistic pathway of radical scavenging by 5-methylvanillin, emphasizing the stabilization of the radical intermediate.

Part 3: Experimental Protocols for Validation

To empirically validate the antioxidant potential of 5-methylvanillin, the following protocols must be executed. These are adapted for lipophilic phenolic compounds to prevent solubility-driven artifacts.

DPPH Radical Scavenging Assay (Modified for Lipophilicity)

Standard aqueous buffers may cause precipitation of 5-methylvanillin. Methanol/Ethanol systems are preferred.

Reagents:

- 2,2-Diphenyl-1-picrylhydrazyl (DPPH)[3]
- Methanol (HPLC Grade)
- Positive Control: Trolox or Ascorbic Acid

Protocol:

- Preparation: Prepare a 0.1 mM stock solution of DPPH in methanol. Keep in the dark.
- Sample Dilution: Prepare serial dilutions of 5-methylvanillin in methanol (Range: 10 μ M – 500 μ M).
- Incubation: Mix 100 μ L of sample with 100 μ L of DPPH solution in a 96-well plate.
- Control: Use methanol + DPPH as the negative control ().
- Measurement: Incubate in the dark at room temperature for 30 minutes. Measure absorbance at 517 nm.
- Calculation:
Calculate IC₅₀ using non-linear regression.

ABTS Cation Radical Decolorization Assay

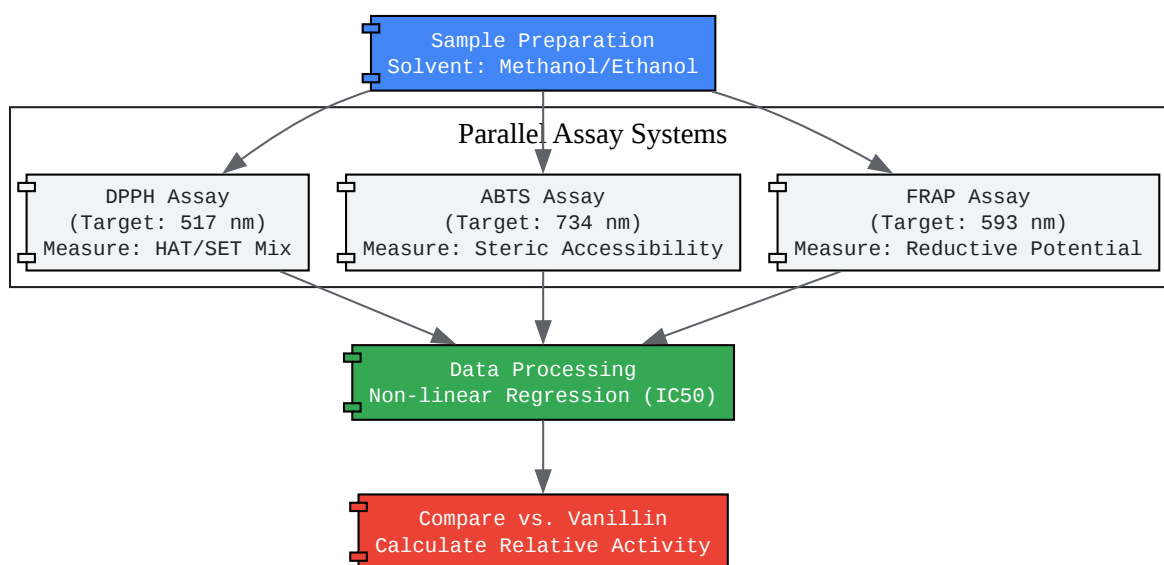
More sensitive for hindered phenols than DPPH.

Protocol:

- Generation: React 7 mM ABTS with 2.45 mM potassium persulfate (1:1 v/v). Store in dark for 12–16 hours to generate ABTS^{•+}.
- Equilibration: Dilute ABTS^{•+} solution with ethanol to an absorbance of 0.70 ± 0.02 at 734 nm.

- Assay: Add 10 μL of 5-methylvanillin sample to 190 μL of diluted ABTS•+ solution.
- Read: Measure absorbance at 734 nm after exactly 6 minutes.
- Output: Express results as Trolox Equivalent Antioxidant Capacity (TEAC).

Visualization: Experimental Workflow



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Caption: Integrated workflow for the multi-assay evaluation of 5-methylvanillin antioxidant capacity.

Part 4: Therapeutic & Industrial Implications

Drug Development

The enhanced lipophilicity of 5-methylvanillin (LogP \sim 1.7) compared to vanillin (LogP \sim 1.2) suggests superior blood-brain barrier (BBB) permeability. This makes it a viable scaffold for neuroprotective agents where oxidative stress is a primary pathology (e.g., Alzheimer's, Parkinson's).

Preservation

In food and cosmetic matrices, the methyl group provides resistance to rapid enzymatic degradation, potentially extending the shelf-life of the antioxidant effect compared to simple vanillin.

Synthesis Precursor

5-Methylvanillin is a critical intermediate in the synthesis of complex flavonoids and homoisoflavonoids (e.g., rottlerin analogues), which have demonstrated potent PKC-delta inhibition and antioxidant activity.

References

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